

Application Notes and Protocols: Rhodium(III) Chloride Trihydrate in Cross-Coupling Reactions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Rhodium(III) chloride trihydrate

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Introduction

Rhodium(III) chloride trihydrate ($\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$) is a versatile and cost-effective precursor for the generation of active rhodium catalysts for a variety of organic transformations. While palladium has historically dominated the field of cross-coupling reactions, rhodium catalysis offers unique reactivity and selectivity profiles, making it a valuable tool in modern synthetic organic chemistry. These reactions are pivotal in the construction of carbon-carbon and carbon-heteroatom bonds, which are fundamental to the synthesis of pharmaceuticals, agrochemicals, and functional materials.

This document provides an overview of the applications of $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ in catalyzing Suzuki-Miyaura, Heck-type, and Sonogashira-type cross-coupling reactions, complete with generalized experimental protocols and key data.

Rhodium-Catalyzed Suzuki-Miyaura Coupling

The Suzuki-Miyaura reaction, a powerful method for the formation of $\text{C}(\text{sp}^2)-\text{C}(\text{sp}^2)$ and $\text{C}(\text{sp}^2)-\text{C}(\text{sp}^3)$ bonds, can be effectively catalyzed by rhodium complexes. Rhodium catalysts can offer different selectivity compared to palladium and are particularly useful for the synthesis of complex molecules.^[1] While $\text{RhCl}_3 \cdot 3\text{H}_2\text{O}$ often serves as a precursor to the active catalytic species, its direct or *in situ* application provides a convenient entry into rhodium-catalyzed cross-coupling.

General Reaction Scheme:



Caption: A typical experimental workflow for a cross-coupling reaction.

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References

- 1. communities.springernature.com [communities.springernature.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Rhodium(III) Chloride Trihydrate in Cross-Coupling Reactions]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b080923#rhodium-iii-chloride-trihydrate-catalyzed-cross-coupling-reactions>

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